

Foundational Research on Limertinib's Covalent Binding Mechanism: A Technical Guide

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Compound of Interest

Compound Name: *limertinib*
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the foundational research concerning the covalent binding mechanism of **limertinib** (ASK120067), a third-generation epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor (TKI). **Limertinib** is designed to overcome resistance to earlier-generation EGFR TKIs, particularly in non-small cell lung cancer (NSCLC) harboring the T790M mutation.

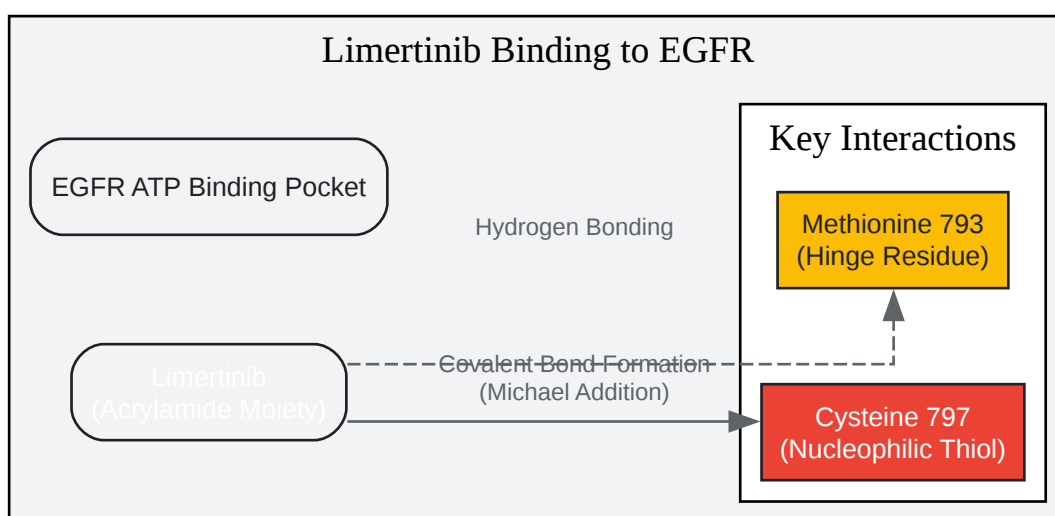
Introduction to Limertinib and its Target

Limertinib is an orally active, irreversible EGFR-TKI that demonstrates high potency and selectivity for mutant forms of EGFR, including those with sensitizing mutations (e.g., exon 19 deletions and L858R) and the key resistance mutation, T790M.[1][2][3] The T790M "gatekeeper" mutation enhances the affinity of the EGFR kinase domain for ATP, which reduces the efficacy of first and second-generation TKIs that act as competitive inhibitors.[4] Third-generation inhibitors like **limertinib** are engineered to form a covalent bond with a specific cysteine residue in the ATP-binding site of EGFR, leading to permanent inactivation of the receptor and its downstream signaling pathways.

Covalent Binding Mechanism of Limertinib

The cornerstone of **limertinib**'s mechanism of action is its ability to form an irreversible covalent bond with the cysteine residue at position 797 (Cys797) within the ATP-binding pocket of the EGFR kinase domain.^[5] This covalent linkage is achieved through a Michael addition reaction, where the nucleophilic thiol group of the Cys797 side chain attacks the electrophilic acrylamide "warhead" of **limertinib**.

In addition to this covalent interaction, computational modeling suggests that the aminopyrimidine moiety of **limertinib** forms hydrogen bonds with the hinge residue Met793, further stabilizing its position within the binding pocket and ensuring optimal orientation for the covalent reaction to occur.^[5]



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Diagram of **Limertinib**'s Key Interactions with EGFR.

Quantitative Analysis of Limertinib's Potency

The potency of **limertinib** has been evaluated through various in vitro assays, primarily measuring its half-maximal inhibitory concentration (IC₅₀) against different EGFR variants and cancer cell lines.

Table 1: In Vitro Kinase Inhibitory Activity of **Limertinib** (IC₅₀)

Target	IC50 (nM)
EGFRT790M	0.3[1][6]
EGFRL858R/T790M	0.3[1]
EGFRexon19del	0.5[1]
EGFRWT	6.0[1][6]
EGFRD770_N771insNPG	1.5[3]

Table 2: Anti-proliferative Activity of **Limertinib** in NSCLC Cell Lines (IC50)

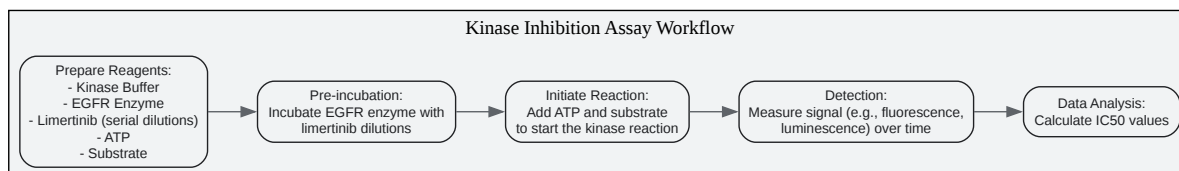
Cell Line	EGFR Mutation Status	IC50 (nM)
NCI-H1975	L858R/T790M	12[1]
PC-9	exon19del	6[1]
HCC827	exon19del	2[1]
A431	Wild-Type	338[1]
LoVo	Wild-Type	>1000[1]
A549	Wild-Type	1541[1]

While IC50 values provide a measure of overall inhibitory potency, a more detailed understanding of covalent inhibitors requires the determination of kinetic parameters such as the maximal rate of inactivation (kinact) and the reversible binding affinity (KI). The ratio kinact/KI represents the efficiency of covalent bond formation.[7][8] At present, specific kinact and KI values for **limertinib** are not publicly available in the reviewed literature.

Experimental Protocols

EGFR Kinase Inhibition Assay (General Protocol)

This protocol outlines a general method for determining the inhibitory activity of compounds like **limertinib** against EGFR kinase activity.



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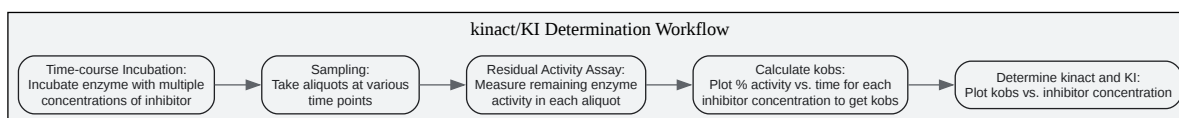
Workflow for an EGFR Kinase Inhibition Assay.

Methodology:

- **Reagent Preparation:** Prepare a kinase reaction buffer (e.g., containing Tris-HCl, MgCl₂, and DTT). Prepare serial dilutions of **limertinib** in a suitable solvent like DMSO. Prepare solutions of recombinant human EGFR enzyme, ATP, and a suitable substrate (e.g., a tyrosine-containing peptide).
- **Enzyme and Inhibitor Pre-incubation:** In a multi-well plate, add the EGFR enzyme to the reaction buffer. Add the serially diluted **limertinib** or vehicle control (DMSO) to the wells and pre-incubate for a defined period (e.g., 30 minutes at room temperature) to allow for inhibitor binding.
- **Kinase Reaction Initiation:** Initiate the kinase reaction by adding a mixture of ATP and the substrate to each well.
- **Signal Detection:** Incubate the plate at a controlled temperature (e.g., 30°C) and measure the reaction progress over time. The detection method will depend on the assay format, common methods include fluorescence resonance energy transfer (FRET), luminescence-based ADP detection, or ELISA.
- **Data Analysis:** Plot the initial reaction rates against the logarithm of the inhibitor concentration. Fit the data to a dose-response curve to determine the IC₅₀ value.

Determination of k_{inact} and K_I for Covalent Inhibitors (General Protocol)

This protocol describes a common method for determining the kinetic parameters of irreversible inhibitors.



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General Workflow for Determining k_{inact} and K_I .

Methodology:

- Time-dependent Incubation: Incubate the target enzyme (EGFR) with various concentrations of the covalent inhibitor (**limertinib**) over a time course.
- Measurement of Residual Activity: At different time points, take aliquots from each inhibitor concentration and measure the remaining enzyme activity using a suitable kinase assay.
- Calculation of k_{obs} : For each inhibitor concentration, plot the natural logarithm of the percentage of remaining enzyme activity against the pre-incubation time. The negative slope of this line gives the observed rate of inactivation (k_{obs}).
- Determination of k_{inact} and K_I : Plot the calculated k_{obs} values against the corresponding inhibitor concentrations. Fit this data to the Michaelis-Menten equation for irreversible inhibitors to determine the k_{inact} (the maximum rate of inactivation at saturating inhibitor concentrations) and K_I (the inhibitor concentration at which the inactivation rate is half-maximal).

Mass Spectrometry for Confirmation of Covalent Binding

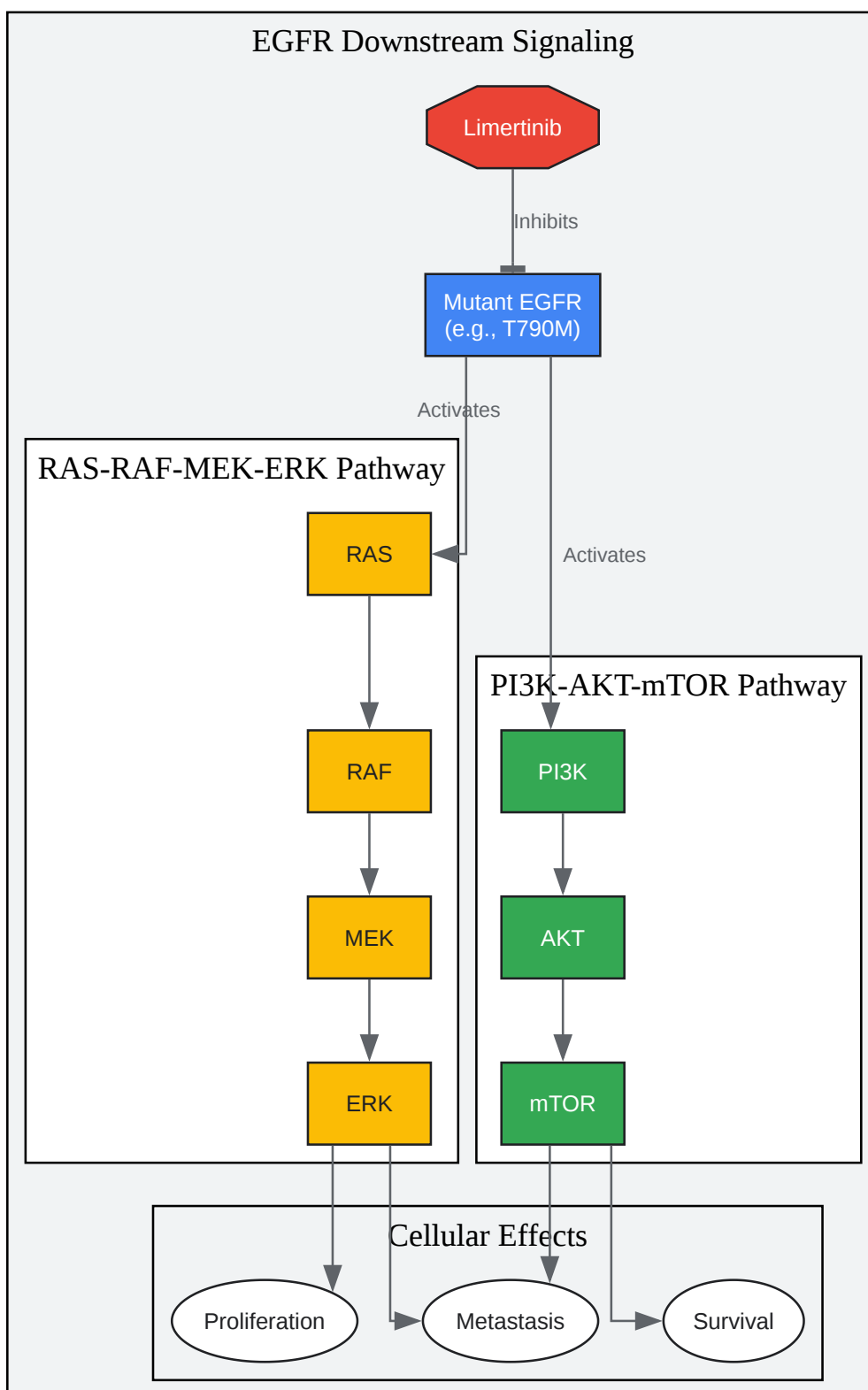
Intact protein mass spectrometry can be used to confirm the covalent modification of EGFR by **limertinib**.

Methodology:

- Incubation: Incubate the purified EGFR protein with and without **limertinib**.
- Sample Preparation: Remove excess, unbound inhibitor.
- Mass Analysis: Analyze the samples using a mass spectrometer (e.g., ESI-Q-TOF).
- Data Interpretation: A mass shift in the **limertinib**-treated sample corresponding to the molecular weight of **limertinib** indicates the formation of a covalent adduct.

Downstream Signaling Pathways Affected by Limertinib

By irreversibly inhibiting EGFR, **limertinib** effectively blocks the activation of its downstream signaling cascades, which are crucial for cancer cell proliferation, survival, and metastasis. The primary pathways affected are the RAS-RAF-MEK-ERK (MAPK) pathway and the PI3K-AKT-mTOR pathway.



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EGFR Downstream Signaling Pathways Inhibited by **Limertinib**.

Conclusion

Limertinib is a potent, third-generation EGFR-TKI that effectively overcomes resistance mediated by the T790M mutation through its covalent binding mechanism. Foundational research has established its high affinity for mutant EGFR and its ability to irreversibly inhibit the kinase by forming a covalent bond with Cys797. This leads to the suppression of critical downstream signaling pathways, ultimately inhibiting cancer cell growth and survival. Further research to determine the specific kinetic parameters (kinact and KI) of **limertinib** would provide a more complete quantitative understanding of its covalent mechanism and could aid in the development of future targeted therapies.

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